

2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone

CAS No.: 22307-94-4

Cat. No.: B1308312

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Executive Summary: The "Stop & Think" Protocol

2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone is not standard organic waste.^{[1][2]} It belongs to the class of

-haloketones, structurally related to chloroacetophenone (CN gas), a potent lachrymator (tear gas) and alkylating agent.^{[1][2]}

Improper disposal in a general organic waste stream can result in:

- Vaporization of lachrymatory agents in the waste room, evacuating the facility.
- Uncontrolled alkylation reactions if mixed with strong nucleophiles (amines, thiols) in the waste drum.^[1]

Immediate Directive:

- NEVER dispose of this compound down the drain.^[1]

- NEVER mix with strong oxidizers (risk of gas evolution) or strong bases (risk of exothermic polymerization).
- ALWAYS segregate as Halogenated Organic Waste.[1]
- ALWAYS decontaminate glassware with a Thiosulfate Quench before washing.[1]

Chemical Hazard Profile

To dispose of this chemical safely, you must understand why it is hazardous.[1][2] The danger lies in the electrophilic

-carbon.[1]

Property	Data	Operational Implication
Structure	Phenacyl chloride derivative	Lachrymator: Irritates mucous membranes at very low concentrations.[1]
Reactivity	Electrophile	Alkylating Agent: Reacts irreversibly with biological nucleophiles (DNA, proteins). [1][2]
Stability	Acidic Phenol Group ()	Incompatible: Reacts with bases; avoid mixing with caustic waste streams.[1]
Physical State	Solid (likely yellow/orange powder)	Dust Hazard: Weighing/transfer must occur in a fume hood.[1]

Decontamination Protocol: The Thiosulfate Quench

Use this protocol for cleaning glassware, benchtop spills, or residual solids.[1][2] Do not use this to treat bulk waste unless authorized by your facility's EHS officer, as "treatment" constitutes a specific regulatory activity.[1][2]

The Mechanism: The most effective way to neutralize an

-haloketone is to convert it into a water-soluble, non-volatile Bunte salt (organic thiosulfate) using sodium thiosulfate.[1] This destroys the lachrymatory capability.

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Sources

- [1. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 \[ecfr.gov\]](#)
- [2. Waste Code \[rcrainfo.epa.gov\]](#)
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